

# Application Notes and Protocols for LaBr<sub>3</sub> Scintillator Experiments

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## Compound of Interest

Compound Name: *Lanthanum bromide*

Cat. No.: *B1212527*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the experimental setup and protocols for utilizing **Lanthanum Bromide** (LaBr<sub>3</sub>) scintillators for gamma-ray spectroscopy. LaBr<sub>3</sub> scintillators are known for their excellent energy resolution, fast decay time, and high light output, making them a superior choice for various applications, including nuclear physics, medical imaging, and geological exploration.[1][2][3]

## Introduction to LaBr<sub>3</sub> Scintillators

Cerium-doped **Lanthanum Bromide** (LaBr<sub>3</sub>:Ce) is an inorganic scintillator that offers significant advantages over traditional materials like Sodium Iodide (NaI(Tl)). Its key features include:

- Exceptional Energy Resolution: LaBr<sub>3</sub> detectors can achieve an energy resolution of less than 3% at 662 keV, allowing for precise identification of gamma-ray emitting isotopes.[4][5] This high resolution is attributed to its high light output, which is approximately 165-170% that of NaI(Tl).[3][4]
- Fast Response: With a principal decay time of about 16-25 nanoseconds, LaBr<sub>3</sub> is well-suited for applications requiring high count rates and excellent timing resolution.[1][3][6]
- High Light Yield: LaBr<sub>3</sub> produces a large number of photons per MeV of absorbed energy (~60,000-70,000 photons/MeV), contributing to its superior energy resolution.[1][4][7]

However, it is important to note that  $\text{LaBr}_3$  crystals are hygroscopic and must be hermetically sealed.<sup>[8]</sup> They also exhibit intrinsic radioactivity due to the presence of  $^{138}\text{La}$ , which contributes to the background spectrum.<sup>[4][9]</sup>

## Experimental Setup

A typical experimental setup for a  $\text{LaBr}_3$  scintillator experiment consists of the following components. The arrangement is crucial for optimizing performance and achieving high-quality data.

## Core Components

- **LaBr<sub>3</sub> Scintillator Crystal:** The heart of the detector, which converts gamma-ray energy into scintillation light. These are available in various sizes and are typically coupled to a light sensor.<sup>[6][8]</sup>
- **Photomultiplier Tube (PMT) or Silicon Photomultiplier (SiPM):** A light-sensing device that converts the faint light from the scintillator into a measurable electrical signal. The choice of PMT is critical to avoid saturation due to the high light output of LaBr<sub>3</sub>.<sup>[7][8]</sup> Some setups may utilize SiPMs, especially in applications requiring compactness and magnetic field insensitivity.<sup>[10]</sup>
- **Voltage Divider:** A resistive network that provides the necessary voltages to the dynodes of the PMT.
- **Preamplifier:** The first stage of signal amplification, typically positioned close to the detector to minimize noise. A charge-sensitive preamplifier is commonly used.
- **Shaping Amplifier:** This component shapes the preamplifier output pulse to optimize it for digitization and analysis by the Multi-Channel Analyzer (MCA). It improves the signal-to-noise ratio and prevents pulse pile-up.<sup>[11]</sup>
- **Multi-Channel Analyzer (MCA):** An instrument that sorts the incoming pulses by their amplitude (which is proportional to the gamma-ray energy) and generates a histogram, i.e., the energy spectrum.<sup>[11]</sup>
- **High Voltage (HV) Power Supply:** Provides a stable high voltage to the PMT.<sup>[12]</sup>

- Data Acquisition (DAQ) System: A computer-based system to control the MCA and store the acquired spectra for analysis.[13]

## Shielding

To minimize background radiation from external sources, the detector is often placed inside a shield made of low-background materials like lead and copper.[9]

## Experimental Protocols

### Protocol 1: Energy Resolution Measurement

This protocol details the steps to measure the energy resolution of a LaBr<sub>3</sub> detector, a key performance metric.

**Objective:** To determine the full width at half maximum (FWHM) of a full-energy photopeak and express it as a percentage of the peak's centroid energy.

**Materials:**

- Complete LaBr<sub>3</sub> detector setup as described in Section 2.
- Calibrated gamma-ray sources (e.g., <sup>137</sup>Cs at 662 keV, <sup>60</sup>Co at 1173 keV and 1332 keV, <sup>22</sup>Na at 511 keV and 1275 keV).[1][11]

**Procedure:**

- **System Assembly:** Connect the components as shown in the workflow diagram below. Ensure all connections are secure.
- **HV and Amplifier Settings:**
  - Apply the recommended high voltage to the PMT. Start with a lower voltage and gradually increase it to the operating value to avoid damaging the tube. The optimal operating voltage can be determined by measuring the energy resolution at different voltages and selecting the value that provides the best resolution.[11]
  - Set the shaping amplifier gain so that the highest energy gamma-ray of interest falls within the top quarter of the MCA's range.

- Set the amplifier shaping time. A typical value for LaBr<sub>3</sub> is around 0.5  $\mu$ s to 4  $\mu$ s, which is long enough for full light collection.[1][5][11]
- Background Measurement: Acquire a background spectrum for a sufficient amount of time with no sources present. This will be subtracted from subsequent measurements.
- Energy Calibration:
  - Place a calibration source with multiple, well-separated gamma-ray lines (e.g., <sup>152</sup>Eu) or a set of single-line sources at a reproducible distance from the detector.
  - Acquire a spectrum for each source.
  - Identify the channel number corresponding to the centroid of each photopeak.
  - Perform a linear or quadratic fit of the known gamma-ray energies versus the channel numbers to establish the energy calibration.
- Data Acquisition:
  - Place the source of interest (e.g., <sup>137</sup>Cs) at the same calibrated distance from the detector.
  - Acquire a spectrum for a duration sufficient to obtain good statistics in the photopeak (typically at least 10,000 counts).
- Data Analysis:
  - Subtract the background spectrum from the acquired source spectrum.
  - Fit a Gaussian function to the full-energy photopeak of interest.
  - Determine the FWHM and the centroid of the fitted peak.
  - Calculate the energy resolution using the formula: Energy Resolution (%) = (FWHM / Centroid Energy) \* 100

## Protocol 2: Timing Resolution Measurement

This protocol describes how to measure the coincidence timing resolution of a LaBr<sub>3</sub> detector system.

**Objective:** To measure the time difference distribution between two detectors detecting coincident gamma-rays.

#### Materials:

- Two identical LaBr<sub>3</sub> detector setups.
- A positron-emitting source (e.g., <sup>22</sup>Na) that produces two back-to-back 511 keV annihilation photons.[\[1\]](#)[\[10\]](#)
- Fast-timing electronics:
  - Constant Fraction Discriminators (CFDs)
  - Time-to-Amplitude Converter (TAC)
  - Delay lines

#### Procedure:

- System Assembly:
  - Position the two LaBr<sub>3</sub> detectors 180 degrees apart with the <sup>22</sup>Na source placed at the center.
  - Connect the anode output of each PMT to a CFD.
  - The output of one CFD will serve as the "start" signal for the TAC, and the other, after a suitable delay, will be the "stop" signal.
  - The TAC output is then fed into an MCA.
- Setting up Electronics:
  - Set the CFD thresholds just above the noise level to trigger on valid events.

- Adjust the delay line for the "stop" signal so that the coincidence peak falls within the TAC's operational range.
- Data Acquisition:
  - Acquire a timing spectrum with the MCA. The spectrum will show a peak corresponding to the time difference between the detection of the two coincident gamma-rays.
- Data Analysis:
  - Fit a Gaussian function to the timing peak.
  - The FWHM of this peak represents the coincidence timing resolution of the system.

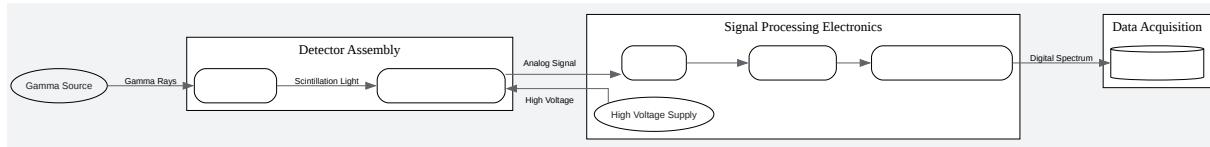
## Data Presentation

The performance of LaBr<sub>3</sub> scintillators is best summarized in tables for easy comparison.

Property	Typical Value	References
Energy Resolution (FWHM)		
at 662 keV ( <sup>137</sup> Cs)	2.6% - 3.5%	<a href="#">[4]</a> <a href="#">[8]</a>
at 511 keV ( <sup>22</sup> Na)	~3.6%	<a href="#">[1]</a>
at 122 keV ( <sup>57</sup> Co)	~6.8%	<a href="#">[1]</a>
Timing Resolution (FWHM)		
Coincidence with BaF <sub>2</sub>	~260 ps	<a href="#">[1]</a>
Coincidence with plastic scintillator	~275 ps	<a href="#">[14]</a>
Coincidence with another LaBr <sub>3</sub> (SiPM-based)	~100 ps	<a href="#">[10]</a>
Other Properties		
Light Yield (photons/MeV)	~60,000 - 70,000	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Principal Decay Time (ns)	16 - 25	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Density (g/cm <sup>3</sup> )	5.08	<a href="#">[3]</a>
Peak Emission Wavelength (nm)	380	<a href="#">[3]</a> <a href="#">[4]</a>

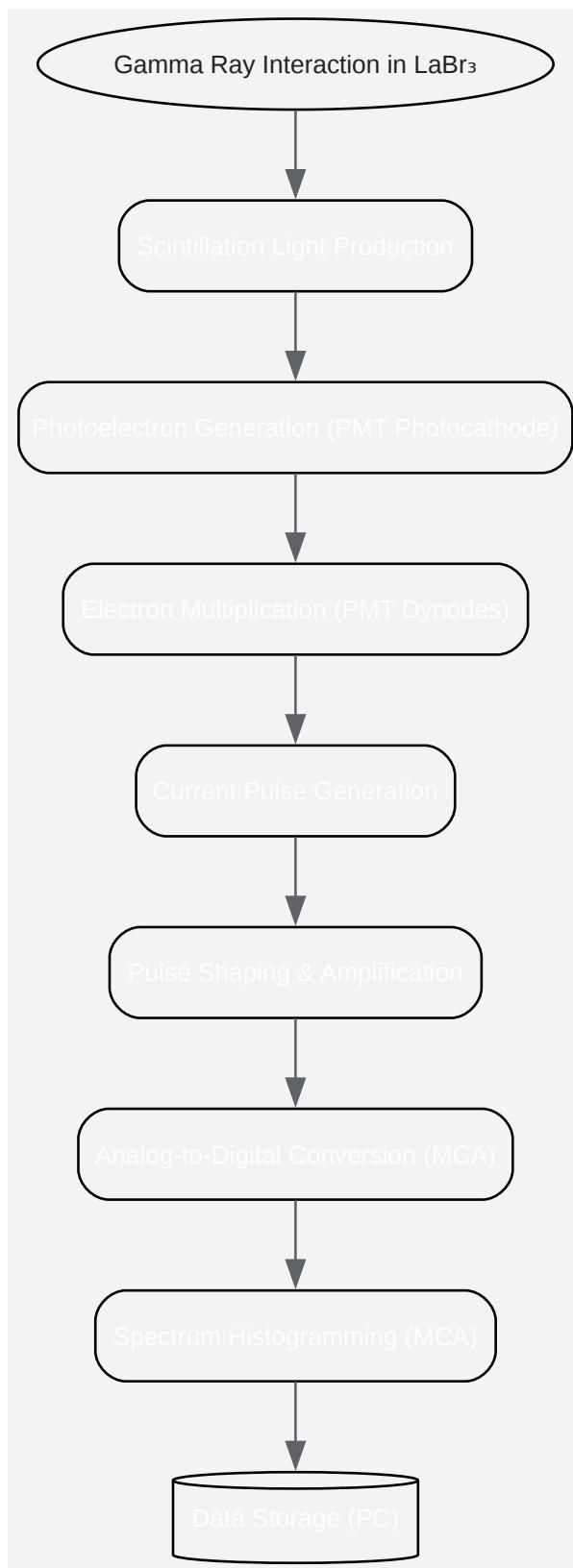
## Visualizations

The following diagrams illustrate the experimental workflows and logical relationships within a LaBr<sub>3</sub> scintillator setup.



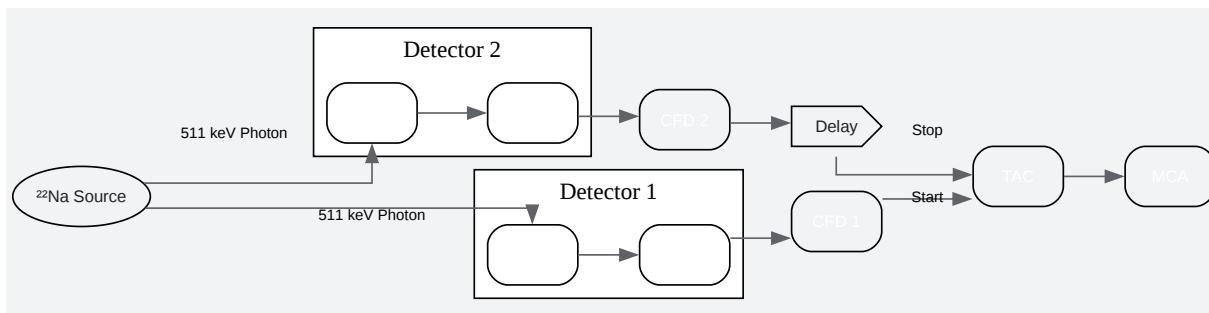
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Workflow for Gamma-Ray Energy Spectroscopy.



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Data Acquisition and Signal Processing Pipeline.

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Coincidence Timing Resolution Measurement Setup.

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